

Physical and chemical properties of Quinol sulfate.

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Compound of Interest

Compound Name: Quinol sulfate

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An In-depth Technical Guide to **Quinol Sulfate**: Physical and Chemical Properties for Researchers and Drug Development Professionals

Introduction

Quinol sulfate, also known as hydroquinone sulfate, is an aryl sulfate and a primary metabolite of hydroquinone.[1][2] As a product of Phase II xenobiotic metabolism, it plays a crucial role in the detoxification and excretion of hydroquinone, a compound with widespread industrial and environmental relevance.[3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **quinol sulfate**, detailed experimental protocols, and its role in biological systems. The information is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of this compound's behavior.

Core Physical and Chemical Properties

Quinol sulfate's properties are dictated by the presence of a phenolic hydroxyl group and an acidic sulfate moiety on a benzene ring. These features influence its solubility, reactivity, and biological interactions.

Identifiers and Molecular Characteristics

Property	Value	Reference
IUPAC Name	(4-hydroxyphenyl) hydrogen sulfate	[3]
CAS Number	17438-29-8	[5]
Molecular Formula	C ₆ H ₆ O ₅ S	[3][5]
Molecular Weight	190.18 g/mol	[3]
Canonical SMILES	<chem>C1=CC(=CC=C1O)OS(=O)(=O)O</chem>	[3][5]

Physicochemical Data

Property	Value	Reference
Density	1.669 g/cm ³	[4][5]
Melting Point	Data not readily available	
Boiling Point	Data not readily available	[5]
Water Solubility	Slightly soluble; enhanced in alkaline solutions	[3][6]
LogP	1.65460	[5]
XLogP3	0.6	[5]
pKa	Behaves as a strong acid due to the sulfonic acid group	[3]
Exact Mass	189.99359446 Da	[5]
Complexity	221	[5]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	5	[5]
Rotatable Bond Count	2	[5]

Chemical Reactivity and Stability

Quinol sulfate exhibits reactivity characteristic of both phenols and sulfonic acids.

- **Acid-Base Properties:** The sulfonic acid group makes **quinol sulfate** a strong acid in aqueous solutions, readily donating a proton.^[3] At physiological pH (7.3), it exists predominantly as its conjugate base, **quinol sulfate(1-)**.^{[4][7]}
- **Redox Behavior:** As a derivative of hydroquinone, it can participate in redox reactions, though its reactivity is modulated by the sulfate group.^[3] The sulfation generally neutralizes the high reactivity of the parent hydroquinone.^[3]
- **Stability and Degradation:** **Quinol sulfate** shows greater stability under physiological conditions compared to hydroquinone.^[3] However, it is susceptible to degradation through several pathways:
 - **Enzymatic Hydrolysis:** Sulfatase enzymes, particularly in the liver and kidneys, can cleave the sulfate group, regenerating hydroquinone.^[3]
 - **pH Sensitivity:** The compound is more stable at lower (acidic) pH and degrades rapidly in alkaline conditions.^[8]
 - **Forced Degradation:** Studies on related quinones show susceptibility to thermal and oxidative stress, with less degradation under hydrolytic (acid and base) conditions.^[9]

Experimental Protocols

This section details methodologies for the synthesis and analysis of **quinol sulfate**.

Synthesis Protocols

Method 1: Direct Sulfation of Hydroquinone

This method involves the direct reaction of hydroquinone with a sulfonating agent.

- **Reactants:** Hydroquinone and concentrated sulfuric acid.^[3]

- Procedure: Dissolve hydroquinone (1 mole) in a suitable solvent. Slowly add concentrated sulfuric acid (1 mole) while maintaining controlled temperature conditions to prevent unwanted side reactions.
- Reaction: The sulfuric acid directly sulfonates one of the hydroxyl groups on the hydroquinone molecule.
- Purification: The product can be isolated and purified using crystallization or chromatographic techniques.

Method 2: Anion Exchange for Ionic Liquid Synthesis

This protocol describes the synthesis of a **quinol sulfate**-based ionic liquid, demonstrating a versatile synthetic route.[\[10\]](#)

- Preparation of Precursor: Synthesize 1-butyl-3-methylimidazolium chloride ((BMIM)(Cl)) by reacting N-methylimidazole with butylchloride under reflux at 70°C for 72 hours.[\[10\]](#)
- Anion Exchange: Dissolve the (BMIM)(Cl) precursor (0.137 mol) in methanol. Add an excess of potassium hydroquinone sulfonate (0.157 mol).[\[10\]](#)
- Reaction: Stir the mixture at room temperature for 72 hours. A precipitate of potassium chloride (KCl) will form as the hydroquinone sulfonate anion replaces the chloride anion.[\[10\]](#)
- Isolation: Remove the KCl precipitate by filtration. Add dry acetone to precipitate any remaining impurities, repeating this step 3-4 times.[\[10\]](#)
- Final Product: Remove solvents using a rotary evaporator and dry the resulting viscous liquid under a high vacuum at 60°C for 24 hours.[\[10\]](#)

Analytical Protocols

Method 1: Detection by HPLC-MS/MS

This is a highly sensitive method for quantifying **quinol sulfate** in biological matrices like urine.[\[3\]](#)

- Sample Preparation: Acidify the urine sample using dilute hydrochloric acid.

- Chromatography: Inject the prepared sample into a High-Performance Liquid Chromatography (HPLC) system equipped with a suitable reverse-phase column.
- Separation: Use a gradient elution program with a mobile phase consisting of an aqueous component (e.g., water with formic acid) and an organic component (e.g., acetonitrile or methanol) to separate **quinol sulfate** from other metabolites.
- Detection: Couple the HPLC outflow to a Mass Spectrometer (MS/MS). Use electrospray ionization (ESI) in negative ion mode to detect the deprotonated molecule $[M-H]^-$.
- Quantification: Monitor specific parent-to-daughter ion transitions for **quinol sulfate** to ensure specificity and quantify the concentration based on a standard curve.

Method 2: General Test for Sulfate Ions

This is a qualitative chemical test to confirm the presence of the sulfate moiety.[\[11\]](#)

- Sample Preparation: Prepare an aqueous solution of the sample.
- Acidification: Add a few drops of dilute hydrochloric acid (HCl) to the solution. This step is crucial to remove interfering ions, such as carbonate, that might also form a precipitate with barium.[\[11\]](#)
- Precipitation: Add a few drops of barium chloride ($BaCl_2$) solution.
- Observation: If sulfate ions are present, a dense white precipitate of barium sulfate ($BaSO_4$) will form.[\[11\]](#)

Biological Role and Signaling Pathways

Quinol sulfate is a key player in the metabolism of hydroquinone, a xenobiotic compound. Its formation is a critical detoxification step.

Metabolic Pathway

The primary metabolic fate of hydroquinone is conjugation to form more water-soluble derivatives for excretion.[\[3\]](#)

- Phase II Metabolism: In the liver, hydroquinone undergoes sulfation, a reaction catalyzed by sulfotransferase enzymes, predominantly SULT1A1 in humans.[3]
- Cofactor: The sulfonate group is transferred from the universal donor 3'-phosphoadenosine-5'-phosphosulfate (PAPS).[3]
- Formation of **Quinol Sulfate**: This enzymatic reaction yields **quinol sulfate**, which is significantly more water-soluble than its parent compound.
- Excretion: Due to its increased polarity, **quinol sulfate** is efficiently eliminated from the body via renal clearance, involving organic anion transporters (OATs).[3] Urinary sulfate conjugates can account for over 40% of hydroquinone metabolites.[3]

Caption: Metabolic pathway of hydroquinone to **quinol sulfate**.

Role in Signaling Pathways

While **quinol sulfate** itself is primarily a metabolite, its parent compound, hydroquinone, and related quinones are known to modulate key cellular signaling pathways involved in inflammation and apoptosis. The dynamic equilibrium between **quinol sulfate** and free hydroquinone can prolong cellular exposure to reactive oxygen species (ROS), potentially impacting these pathways.[3] Marine hydroquinones, for instance, have been shown to interfere with TNF- α -mediated signaling to prevent inflammation.[12] Natural products with quinone structures can also modulate pathways such as NF- κ B, MAPK, and PI3K/Akt, which are critical in cancer and inflammation.[13][14]

Caption: Modulation of inflammatory pathways by hydroquinone derivatives.

Applications and Relevance

The unique properties of **quinol sulfate** make it relevant in several scientific and industrial domains.

- Biomonitoring: As a stable and persistent metabolite, **quinol sulfate** serves as a reliable biomarker for assessing occupational or environmental exposure to hydroquinone.[3]

- **Pharmaceutical Research:** Understanding its metabolic pathway is crucial for drug development, especially in studying the metabolism and potential toxicity profiles of drugs containing a hydroquinone moiety.[3]
- **Industrial Applications:** In the photographic industry, the enhanced solubility and stability of **quinol sulfate** compared to hydroquinone make it a valuable component in color developer solutions, such as in the E6 processing system.[3]

Caption: Key properties and roles of **Quinol Sulfate**.

Conclusion

Quinol sulfate is more than a simple metabolite; it is a compound with distinct chemical properties that have implications for toxicology, environmental science, and industrial chemistry. Its formation represents a critical detoxification pathway, while its stability makes it an excellent biomarker. The experimental protocols and pathway analyses provided in this guide offer a solid foundation for professionals engaged in research and development involving hydroquinone and its derivatives.

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